

# Application Notes and Protocols for Thioxanthene-Catalyzed ATRP Reactions

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## Compound of Interest

Compound Name: Thioxanthene

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These application notes provide a detailed overview and experimental protocols for conducting metal-free Atom Transfer Radical Polymerization (ATRP) using **thioxanthene** derivatives as organic photoredox catalysts. This technique is particularly relevant for the synthesis of well-defined polymers for applications in drug delivery, biomaterials, and other fields where metal contamination is a concern.

## Introduction

Photoinduced metal-free ATRP has emerged as a powerful tool for the synthesis of polymers with controlled molecular weights and narrow dispersities.<sup>[1][2]</sup> **Thioxanthene** derivatives, in particular, have been identified as potent organic photoredox catalysts that can mediate this polymerization under visible light irradiation.<sup>[1][3]</sup> This method offers several advantages, including mild reaction conditions, temporal and spatial control over the polymerization, and the absence of transition metal catalysts, which can be difficult to remove from the final polymer product.<sup>[1]</sup>

This document outlines the experimental setup, provides a detailed protocol for a model polymerization of methyl methacrylate (MMA), and presents typical results obtained with a series of amine-substituted thioxanthone photocatalysts.

## General Experimental Setup

The **thioxanthene**-catalyzed photo-ATRP is typically carried out in a multistation modular photochemical reactor to ensure consistent irradiation and temperature conditions across multiple samples.

Key components of the experimental setup include:

- **Light Source:** A light-emitting diode (LED) with a specific wavelength (e.g., 405 nm) is used to irradiate the reaction mixture. The light intensity should be measured and kept consistent. [\[1\]](#)
- **Reaction Vessels:** Schlenk flasks or sealed vials are used to maintain an inert atmosphere.
- **Inert Atmosphere:** Reactions are performed under an inert atmosphere, such as argon or nitrogen, to prevent quenching of the radical species by oxygen. This is typically achieved by several freeze-pump-thaw cycles or by bubbling the inert gas through the reaction mixture.
- **Stirring:** A magnetic stirrer is used to ensure the reaction mixture is homogeneous.
- **Temperature Control:** The photoreactor should be equipped with a system to control the reaction temperature.

## Experimental Protocols

### Materials

- **Monomer:** Methyl methacrylate (MMA) is a common monomer for these reactions. It should be passed through a column of basic alumina to remove the inhibitor before use.
- **Initiator:** Ethyl  $\alpha$ -bromophenylacetate (EBPA) is a suitable initiator.
- **Photocatalyst:** Amine-substituted thioxanthone derivatives.
- **Solvent:** Anhydrous dimethylacetamide (DMAc) is a suitable solvent.
- **Inert Gas:** Argon or nitrogen.

### Protocol for Photo-ATRP of Methyl Methacrylate (MMA)

This protocol is adapted from Ortyl et al., ACS Applied Polymer Materials 2021.[\[1\]](#)

- Preparation of the Reaction Mixture:
  - In a vial equipped with a magnetic stirring bar, add the thioxanthone derivative photocatalyst (0.01 mmol, 0.1 eq).
  - Add the initiator, ethyl  $\alpha$ -bromophenylacetate (EBPA) (0.06 mmol, 1 eq).
  - Add the monomer, methyl methacrylate (MMA), and the solvent, dimethylacetamide (DMAc), in a 1:1 volume ratio.
- Degassing:
  - Seal the vial with a rubber septum.
  - Purge the reaction mixture with argon for at least 30 minutes to ensure an inert atmosphere.
- Polymerization:
  - Place the sealed vial in a photoreactor.
  - Irradiate the reaction mixture with a 405 nm LED at a controlled intensity (e.g., 54 mW·cm<sup>-2</sup>).
  - Stir the reaction mixture for the desired amount of time (e.g., 4 hours).
- Work-up and Analysis:
  - After the reaction, open the vial to quench the polymerization by exposing it to air.
  - Precipitate the polymer by adding the reaction mixture to a large excess of a non-solvent, such as methanol.
  - Filter and dry the polymer under vacuum.
  - Analyze the polymer by Size Exclusion Chromatography (SEC) or Gel Permeation Chromatography (GPC) to determine the number-average molecular weight ( $M_n$ ), weight-average molecular weight ( $M_w$ ), and dispersity ( $\mathcal{D} = M_w/M_n$ ).

- Determine the monomer conversion using gravimetry or  $^1\text{H}$  NMR spectroscopy.

## Data Presentation

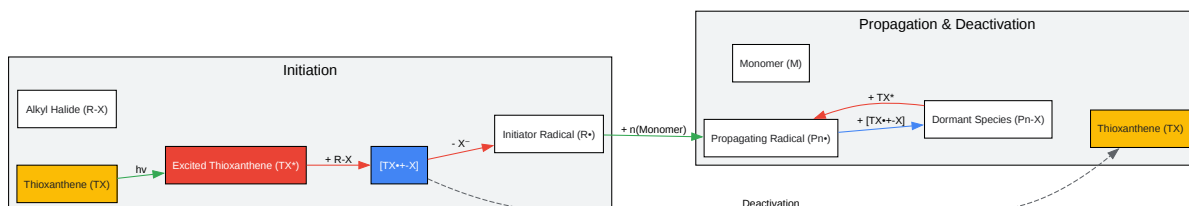
The performance of different **thioxanthene**-based photocatalysts in the ATRP of MMA is summarized in the table below. The data is based on the experimental protocol described above.

Photocatalyst	Mn ( kg/mol )	Mw ( kg/mol )	Dispersity (Đ)	Conversion (%)
T-APh	16.2	25.9	1.60	23
T-bis(APh)	14.0	23.0	1.64	21
T-A-CN	18.0	28.1	1.56	28
T-A-SCF3	17.5	27.8	1.59	27
T-AMe	15.9	25.0	1.57	25
T-AMe-CN	18.2	28.2	1.55	29
T-AMe-SCF3	17.8	27.6	1.55	28

Data adapted from Ortyl et al., ACS Applied Polymer Materials 2021.[1]

## Visualizations

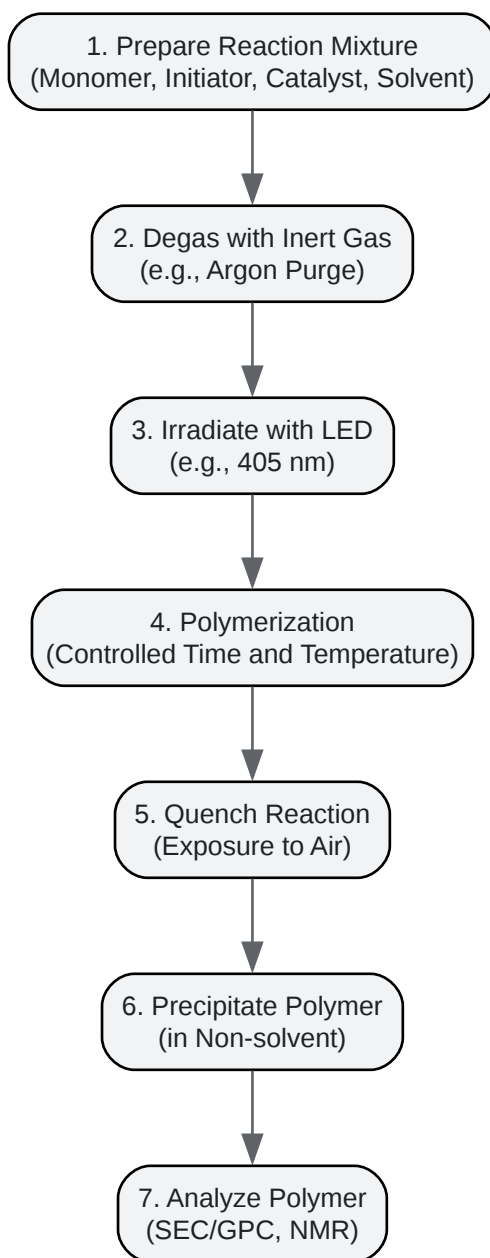
### Proposed Mechanism of Thioxanthene-Catalyzed Photo-ATRP



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Caption: Proposed mechanism for **thioxanthene**-catalyzed photo-ATRP.

## Experimental Workflow



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Caption: General experimental workflow for **thioxanthene**-catalyzed ATRP.

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## References

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